

# 5-Chlorooxindole: A Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: 5-Chlorooxindole

Cat. No.: B032874

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the safety and handling precautions for **5-Chlorooxindole**. The information is intended to equip laboratory personnel with the necessary knowledge to handle this chemical compound safely. This document summarizes key quantitative data, outlines safe handling procedures, and presents a general workflow for managing chemical spills. It is important to note that while **5-Chlorooxindole** is a valuable intermediate in pharmaceutical synthesis, its toxicological properties have not been fully investigated.

## Chemical and Physical Properties

The following table summarizes the known physical and chemical properties of **5-Chlorooxindole**.

Property	Value	Reference
Molecular Formula	C <sub>8</sub> H <sub>6</sub> ClNO	
Molecular Weight	167.59 g/mol	
Appearance	Solid	
Melting Point	194 - 197 °C	
Boiling Point	348.3 ± 42.0 °C (Predicted)	
Solubility in Water	Slightly Soluble (2.0 g/L at 25°C)	
CAS Number	17630-75-0	

## Hazard Identification and Classification

**5-Chlorooxindole** is classified as a hazardous substance. The following table outlines its classification according to the Globally Harmonized System (GHS).

Hazard Class	Hazard Statement	Signal Word	Pictogram	Reference
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed	Warning	GHS07	
Skin Corrosion/Irritation (Category 2)	H315: Causes skin irritation	Warning	GHS07	
Serious Eye Damage/Eye Irritation (Category 2A)	H319: Causes serious eye irritation	Warning	GHS07	
Skin Sensitization (Category 1)	H317: May cause an allergic skin reaction	Warning	GHS07	
Reproductive Toxicity (Category 2)	H361f: Suspected of damaging fertility	Warning	GHS08	
Hazardous to the aquatic environment, long-term hazard (Category 3)	H412: Harmful to aquatic life with long lasting effects	-	-	

## Safe Handling and Personal Protective Equipment (PPE)

Adherence to strict safety protocols is mandatory when handling **5-Chlorooxindole** to minimize exposure and ensure personnel safety.

## Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood.

- Ensure that eyewash stations and safety showers are readily accessible.

## Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical safety goggles or a face shield.
- Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber).
- Skin and Body Protection: Wear a lab coat, long pants, and closed-toe shoes.
- Respiratory Protection: If dust or aerosols are generated, use a NIOSH-approved respirator with an appropriate particulate filter.

## General Hygiene Practices

- Avoid contact with skin, eyes, and clothing.
- Do not breathe dust or aerosols.
- Wash hands thoroughly after handling and before eating, drinking, or smoking.
- Contaminated work clothing should not be allowed out of the workplace.

## Storage and Disposal

- Storage: Store in a cool, dry, and well-ventilated place away from incompatible materials such as strong oxidizing agents. Keep the container tightly closed.
- Disposal: Dispose of contents and container in accordance with local, regional, and national regulations.

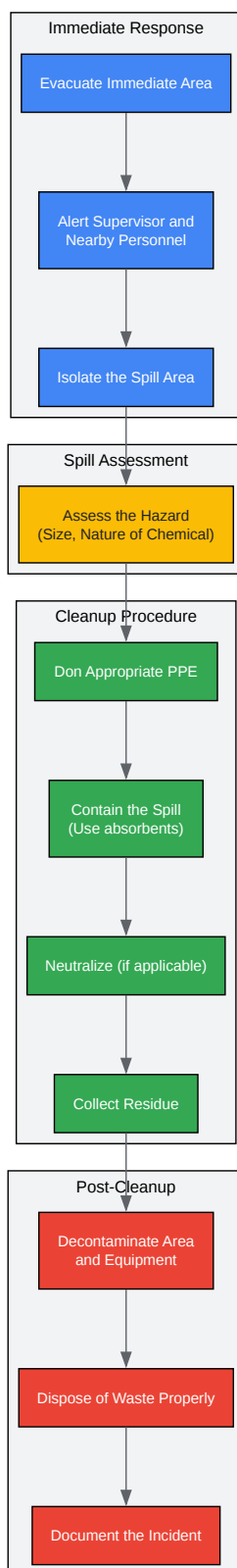
## First Aid Measures

- If Inhaled: Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.
- In Case of Skin Contact: Immediately wash off with soap and plenty of water. Consult a physician.

- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
- If Swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.

## Accidental Release Measures

In the event of a spill, follow the established emergency procedures. A general workflow for handling a chemical spill is outlined below.



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Caption: General workflow for handling a chemical spill.

# Experimental Protocols for Toxicological Assessment

Specific toxicological studies on **5-Chlorooxindole** are not widely available in the public domain. However, standardized guidelines from the Organisation for Economic Co-operation and Development (OECD) are typically followed for assessing the skin and eye irritation potential of chemical substances.

## OECD Guideline 404: Acute Dermal Irritation/Corrosion

This test guideline describes a procedure for the hazard identification of irritant chemicals.

- **Principle:** The substance to be tested is applied in a single dose to the skin of an experimental animal (typically an albino rabbit).
- **Methodology:** A small area of the animal's fur is clipped. The test substance is applied to a small area of skin (approximately 6 cm<sup>2</sup>) and covered with a gauze patch and a semi-occlusive dressing for a specified exposure period (usually 4 hours). After the exposure period, the residual test substance is removed. The skin is then observed for signs of erythema (redness) and edema (swelling) at specified intervals (e.g., 1, 24, 48, and 72 hours after patch removal). The degree of skin reaction is scored.

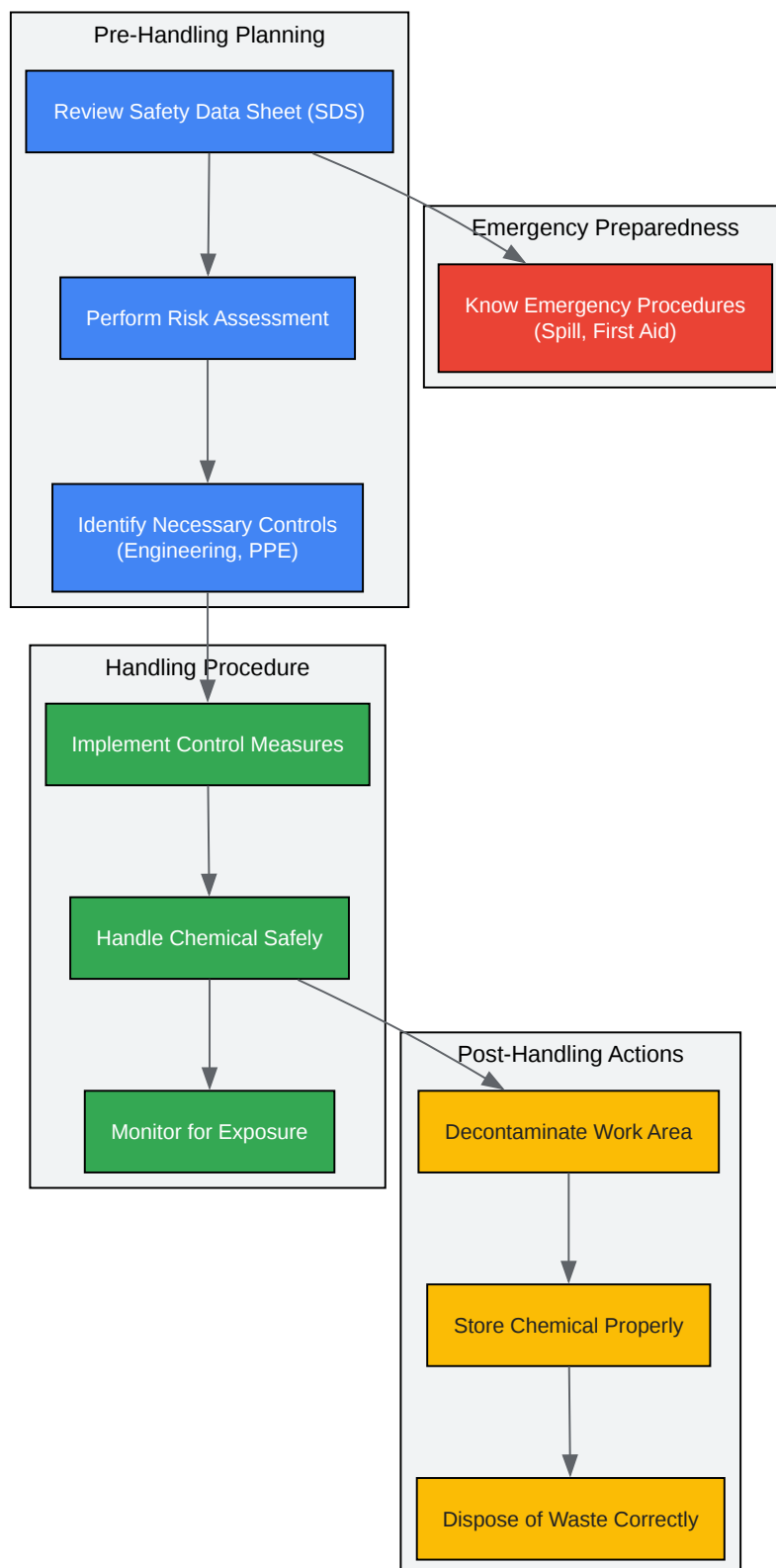
## OECD Guideline 405: Acute Eye Irritation/Corrosion

This test guideline provides a method for identifying substances that can cause serious eye damage or eye irritation.

- **Principle:** A single dose of the test substance is applied to the eye of an experimental animal (again, typically an albino rabbit).
- **Methodology:** The test substance is instilled into the conjunctival sac of one eye of the animal. The other eye remains untreated and serves as a control. The eyes are examined for any effects on the cornea, iris, and conjunctiva at specific time points (e.g., 1, 24, 48, and 72 hours after instillation). The severity of the eye lesions is scored.

## Logical Relationship for Safe Chemical Handling

The following diagram illustrates the logical flow of considerations and actions required for the safe handling of a chemical like **5-Chlorooxindole**.





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Caption: Logical workflow for safe chemical handling.

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